

Technical Guide: Safety, Handling, and Application of 4-Phenoxyphenylboronic Acid

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Compound of Interest

Compound Name: 4-Phenoxyphenylboronic acid

Cat. No.: B1349309

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An In-depth Overview for Researchers and Drug Development Professionals

This technical guide provides comprehensive safety data, handling precautions, and key application protocols for **4-phenoxyphenylboronic acid**. The information is intended for researchers, scientists, and professionals in the field of drug development who utilize this compound in laboratory and synthesis settings.

Compound Identification and Physical Properties

4-Phenoxyphenylboronic acid is a white to off-white solid organic compound.^{[1][2]} It is widely used as an intermediate in organic synthesis, particularly in cross-coupling reactions to form complex molecules.^{[1][3]}

Property	Data
CAS Number	51067-38-0[4][5]
Molecular Formula	C ₁₂ H ₁₁ BO ₃ [5]
Molecular Weight	214.03 g/mol [5]
Appearance	White to off-white powder or solid[1][2][4]
Melting Point	141 - 145 °C (285.8 - 293 °F)[1][2][4]
Boiling Point	No information available[4]
Flash Point	No information available[4]
Solubility	No information available

Hazard Identification and GHS Classification

According to the Globally Harmonized System (GHS), **4-phenoxyphenylboronic acid** is classified as hazardous.[4] The primary hazards are associated with irritation to the skin, eyes, and respiratory system.[4]

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	2	H315: Causes skin irritation[4][5]
Serious Eye Damage/Eye Irritation	2 / 2A	H319: Causes serious eye irritation[4][5]
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation[4][5]
Acute Toxicity, Oral (in some reports)	4	H302: Harmful if swallowed[5]

GHS Label Elements:

- Pictogram: Exclamation Mark

- Signal Word:Warning[4]

Safe Handling and Storage Protocols

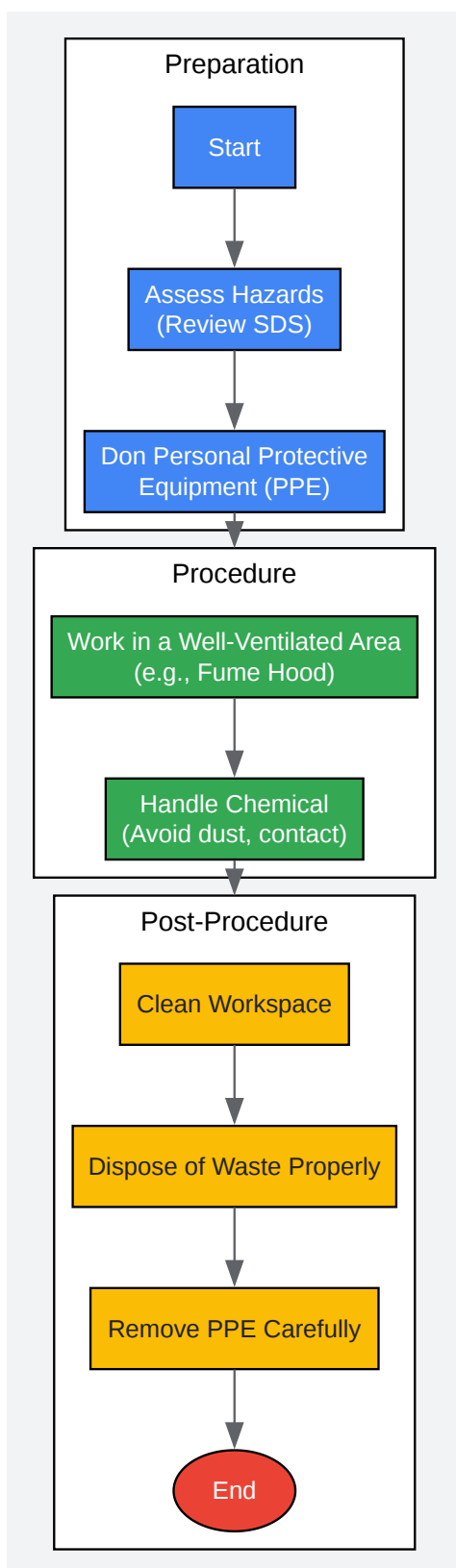
Proper handling and storage are crucial to minimize risk. This involves using appropriate personal protective equipment (PPE) and engineering controls.

Handling Precautions:

- Avoid all contact with skin and eyes.[4]
- Do not breathe dust.[4]
- Ensure adequate ventilation, preferably by working in a chemical fume hood.[6]
- Wash hands thoroughly after handling.[6][7]
- Wear suitable protective clothing, gloves, and eye/face protection.[6]
- Keep away from heat and sources of ignition.[4]

Storage Conditions:

- Store in a cool, dry, and well-ventilated area.[2]
- Keep the container tightly closed.[4][7]
- Store away from incompatible materials such as strong acids and bases.[4]



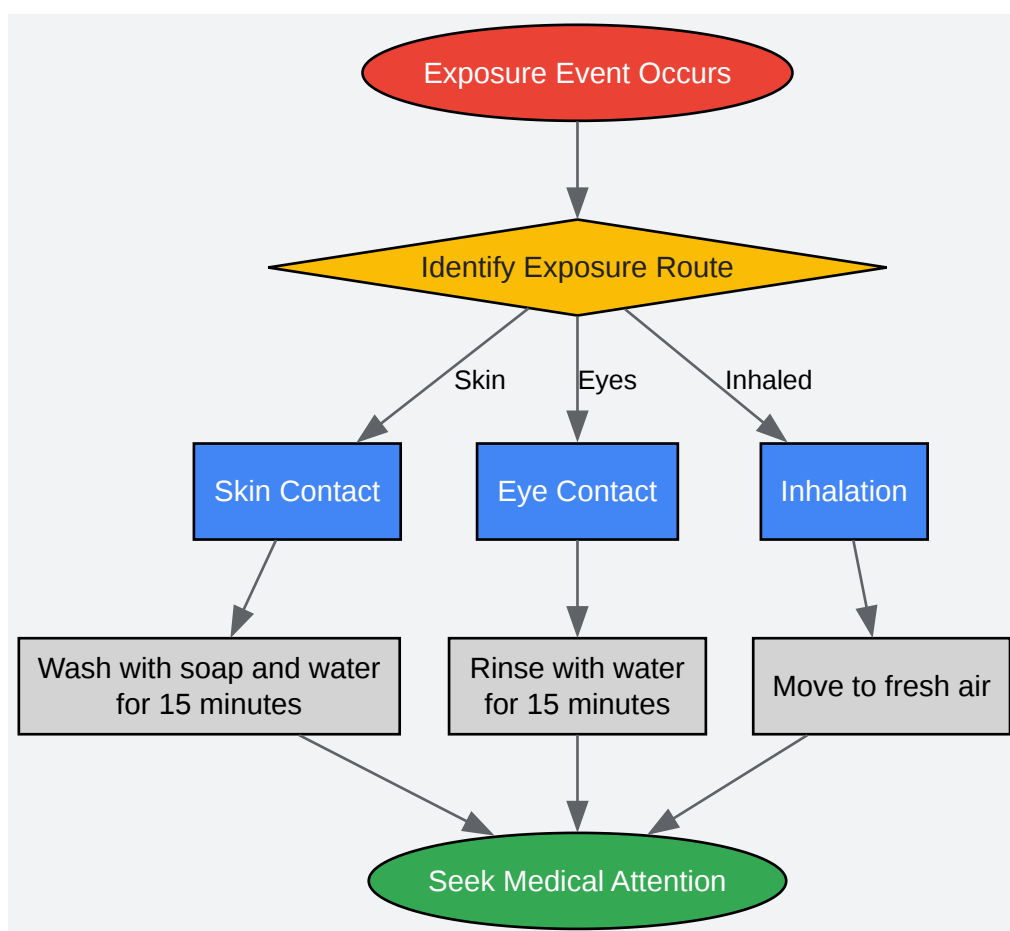
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*Caption: Workflow for safely handling **4-phenoxyphenylboronic acid**.*

Emergency and First-Aid Measures

Immediate and appropriate first-aid is critical in the event of exposure.

- Inhalation: Remove the person to fresh air. If breathing is difficult, administer oxygen. Seek medical attention.[4]
- Skin Contact: Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing. If skin irritation persists, get medical attention.[4]
- Eye Contact: Rinse immediately and cautiously with plenty of water for at least 15 minutes, holding the eyelids open. Remove contact lenses if present and easy to do. Seek immediate medical attention.[4]
- Ingestion: Clean the mouth with water. Do NOT induce vomiting. Seek medical attention.[4]



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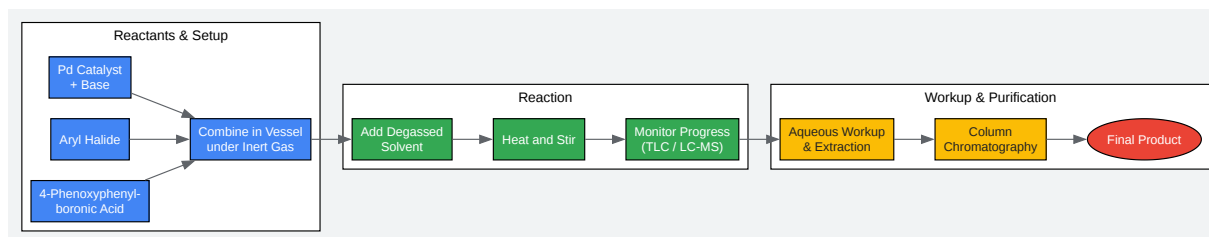
Caption: Decision logic for first-aid response to chemical exposure.

Experimental Protocols: Application in Suzuki-Miyaura Coupling

4-Phenoxyphenylboronic acid is a common reagent in palladium-catalyzed Suzuki-Miyaura coupling reactions to form carbon-carbon bonds.^[1] This reaction is fundamental in synthesizing many complex organic molecules, including pharmaceuticals.

Generalized Protocol for Suzuki-Miyaura Coupling:

- **Reaction Setup:** To an oven-dried reaction vessel, add **4-phenoxyphenylboronic acid** (1.2 equivalents), the aryl halide (1.0 equivalent), a palladium catalyst (e.g., $\text{Pd}(\text{PPh}_3)_4$, 1-5 mol%), and a base (e.g., K_2CO_3 or Cs_2CO_3 , 2-3 equivalents).
- **Inert Atmosphere:** Purge the vessel with an inert gas (e.g., nitrogen or argon) for 10-15 minutes.
- **Solvent Addition:** Add a degassed solvent system (e.g., a mixture of toluene and water, or dioxane) via syringe.
- **Heating:** Heat the reaction mixture to the desired temperature (typically 80-110 °C) with vigorous stirring.
- **Monitoring:** Monitor the reaction progress using an appropriate technique, such as Thin Layer Chromatography (TLC) or Liquid Chromatography-Mass Spectrometry (LC-MS).
- **Work-up:** Upon completion, cool the reaction to room temperature. Dilute with an organic solvent (e.g., ethyl acetate) and wash with water or brine. Separate the organic layer.
- **Purification:** Dry the organic layer over an anhydrous salt (e.g., Na_2SO_4), filter, and concentrate under reduced pressure. Purify the crude product using column chromatography to yield the desired biaryl compound.

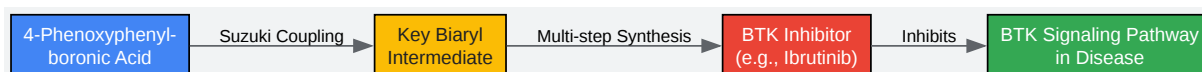


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Caption: General experimental workflow for a Suzuki-Miyaura coupling reaction.

Relevance in Drug Development

4-Phenoxyphenylboronic acid serves as a critical building block in the synthesis of several pharmaceutical agents.[2] Notably, it is a key intermediate in the production of Bruton's tyrosine kinase (BTK) inhibitors like ibrutinib and evobrutinib.[1][2][8] These drugs are used in the treatment of certain cancers and autoimmune diseases. The use of this boronic acid allows for the efficient construction of the core molecular scaffolds of these complex inhibitor molecules.



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*Caption: Role of **4-phenoxyphenylboronic acid** in synthesizing BTK inhibitors.*

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